

Application Notes and Protocols for Measuring Calderasib IC50 Values

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Compound of Interest

Compound Name: *Calderasib*
CAS No.: *2641216-67-1*
Cat. No.: *B15610321*

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Introduction

Calderasib (MK-1084) is a potent and selective covalent inhibitor of the KRAS G12C mutant protein, a key driver in various cancers. It functions by irreversibly binding to the cysteine residue at position 12 of the mutated KRAS protein, locking it in an inactive GDP-bound state. This action inhibits downstream signaling through the MAPK and PI3K-AKT pathways, thereby suppressing cancer cell proliferation and survival.^[1] The accurate determination of **Calderasib**'s half-maximal inhibitory concentration (IC₅₀) is crucial for its preclinical and clinical development. These application notes provide detailed protocols for three key in vitro assays to measure the IC₅₀ of **Calderasib**: a biochemical assay to assess its direct inhibitory effect on nucleotide exchange, a cell-based assay to measure the inhibition of downstream signaling, and a cell proliferation assay to determine its anti-cancer efficacy.

Data Presentation

The following tables summarize the quantitative data for **Calderasib**'s IC₅₀ values obtained from various in vitro assays.

Table 1: Biochemical and Cell-Based IC50 Values for **Calderasib**

Assay Type	Target/Cell Line	IC50 Value	Reference
Guanine Nucleotide Exchange Assay	KRAS G12C	1.2 nM	[2]
Phospho-ERK1/2 Assay	NCI-H358 (KRAS G12C)	9 nM	[2]

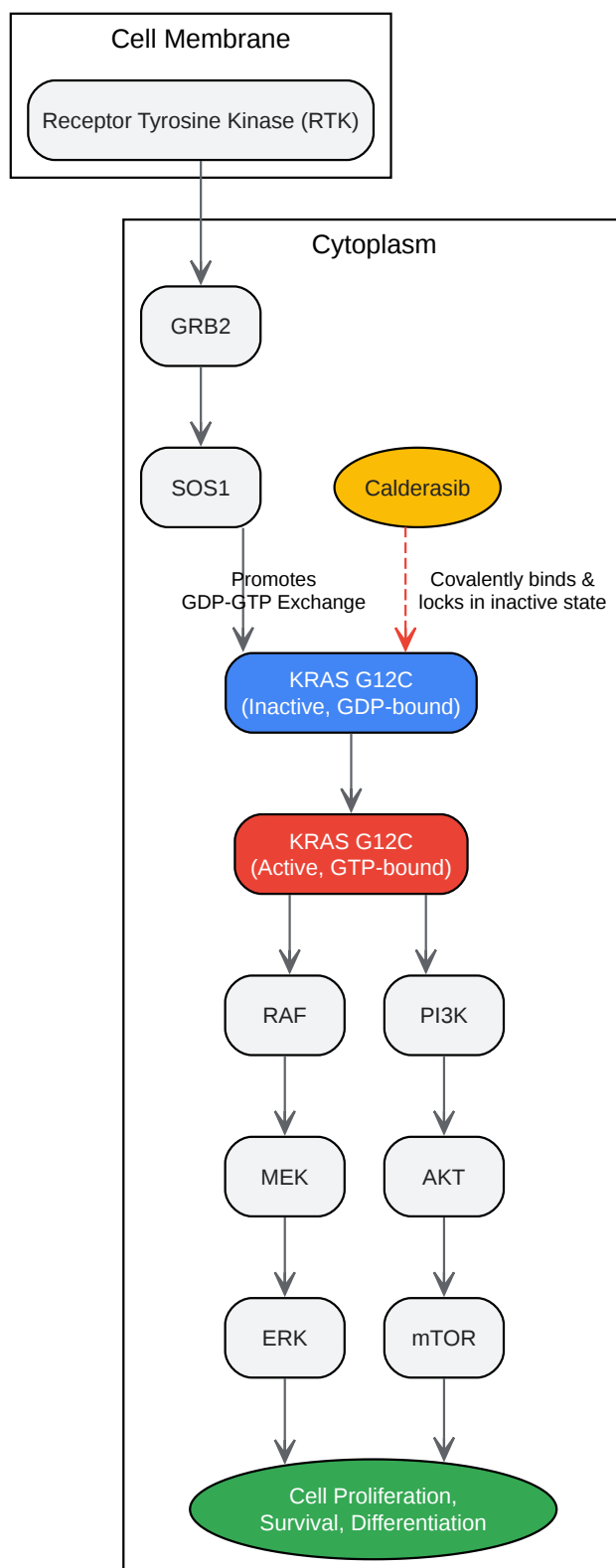
Table 2: Cell Proliferation IC50 Values for **Calderasib** in KRAS G12C Mutant Cell Lines

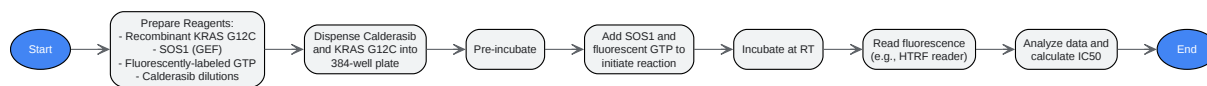
Cell Line	Cancer Type	IC50 Value Range	Reference
Various KRAS G12C Cell Lines	Non-Small Cell Lung Cancer, Colorectal Cancer, Pancreatic Cancer	1 - 42 nM	[3]
MIA PaCa-2	Pancreatic Cancer	Potent Inhibition (IC50 within 1-42 nM range)	[3]
NCI-H358	Non-Small Cell Lung Cancer	Potent Inhibition (IC50 within 1-42 nM range)	[3]

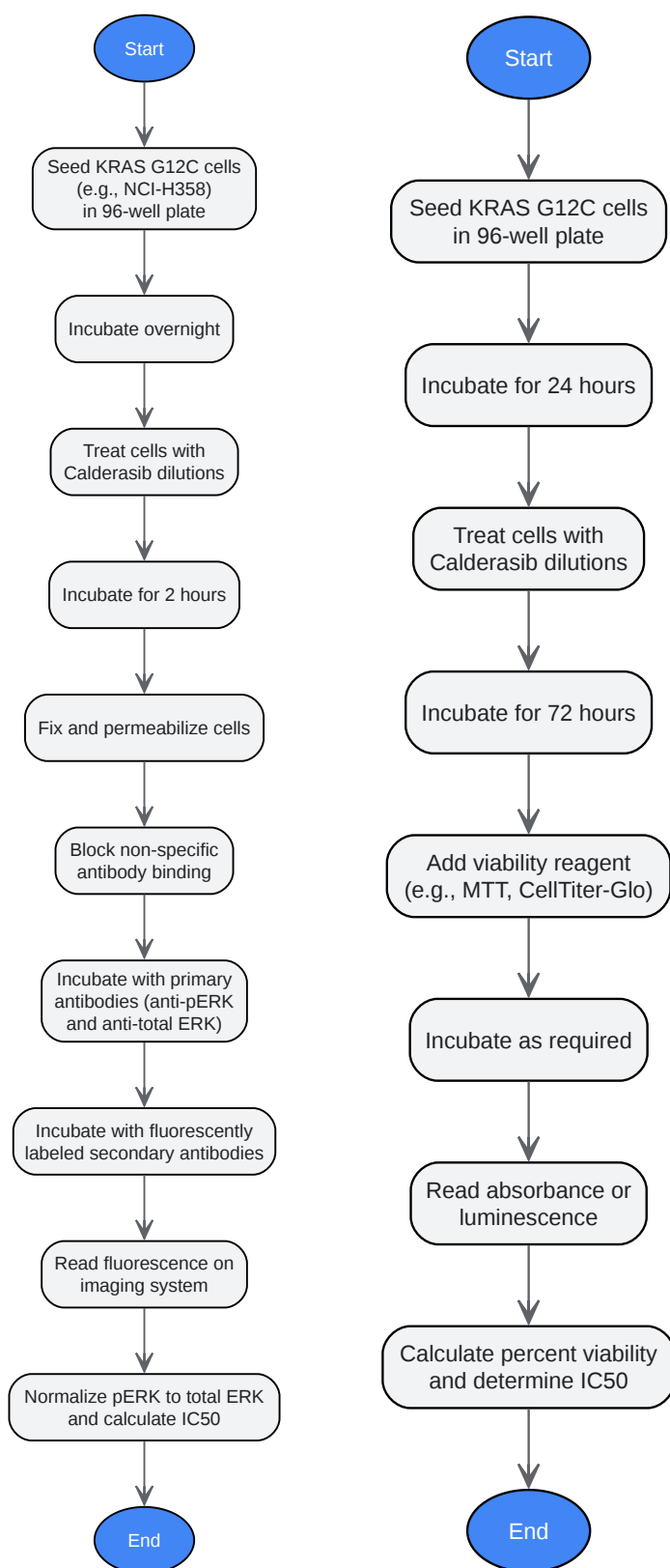
Note: **Calderasib** has been shown to be insensitive in cell lines with wild-type KRAS.[\[3\]](#)

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the targeted signaling pathway and the general workflows for the described IC50 determination assays.







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References

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- 2. [Calderasib \(MK-1084\) | KRAS G12C inhibitor | Probechem Biochemicals](#) [probechem.com]
- 3. [Preclinical profiling of MK-1084, a potent and selective KRAS G12C-GDP inhibitor | BioWorld](#) [bioworld.com]
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